

Commercial Availability & Synthesis Guide: (5-Chlorothiophen-2-yl)methanethiol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (5-Chlorothiophen-2-yl)methanethiol

CAS No.: 61675-73-8

Cat. No.: B3385187

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Executive Summary

Current Status: **(5-Chlorothiophen-2-yl)methanethiol** is not a standard catalog item in major global chemical inventories (Sigma-Aldrich, Enamine, Combi-Blocks). It is classified as a "Make-on-Demand" or custom synthesis target.

Strategic Recommendation: For immediate research needs, do not attempt to source the thiol directly, as lead times for custom synthesis typically exceed 4-6 weeks with high costs (\$2,000+ per gram).

Optimal Workflow: The most efficient procurement strategy is to purchase the commercially available precursor, 2-Chloro-5-(chloromethyl)thiophene (CAS 23784-96-5), and perform a one-step conversion. This precursor is widely available, inexpensive (<\$100/g), and stable.

Chemical Profile & Identification

Before sourcing, ensure the target and precursors align with your structural requirements.

Compound	(5-Chlorothiophen-2-yl)methanethiol	Primary Precursor (Chloride)	Secondary Precursor (Alcohol)
Role	Target Molecule	Recommended Starting Material	Alternative Starting Material
Structure	Thiophene ring, 5-Cl, 2-CH ₂ SH	Thiophene ring, 5-Cl, 2-CH ₂ Cl	Thiophene ring, 5-Cl, 2-CH ₂ OH
CAS No.	Not Assigned / Custom	23784-96-5	74168-69-7
Availability	Rare / Custom Synthesis	High (In Stock)	High (In Stock)
Stability	Low (Oxidation prone)	High	High
Mol.[1] Weight	164.68 g/mol	167.06 g/mol	148.61 g/mol

Supply Chain & Procurement Analysis

Direct Sourcing (The "Buy" Option)

Direct procurement of the thiol is high-risk due to:

- **Data Contamination:** Aggregator databases (e.g., Molbase) often list this thiol as a synonym for Ethyl [(5-chloro-2-thienyl)sulfonyl]carbamate (CAS 849793-87-9). Verify all COAs carefully.
- **Instability:** Primary thiols with benzylic-type character (thenylic) are prone to rapid oxidation to disulfides upon storage, making shelf-stock impractical for vendors.

Precursor Sourcing (The "Make" Option)

The supply chain for the chloride precursor is robust. It is a key intermediate for Rivaroxaban and other antithrombotics, ensuring consistent industrial supply.

Primary Precursor: 2-Chloro-5-(chloromethyl)thiophene (CAS 23784-96-5)[2]

- Major Suppliers:

- Sigma-Aldrich (Merck): Catalog # varies (often via chemically related search).
- BLD Pharm: Stock available in US/China.
- Fluorochem: UK-based, reliable for Europe.
- Ambeed / ChemScene: Good for bulk quantities.
- Purity: Typically $\geq 95\%$.^{[3][4]}
- Cost Estimate: ~

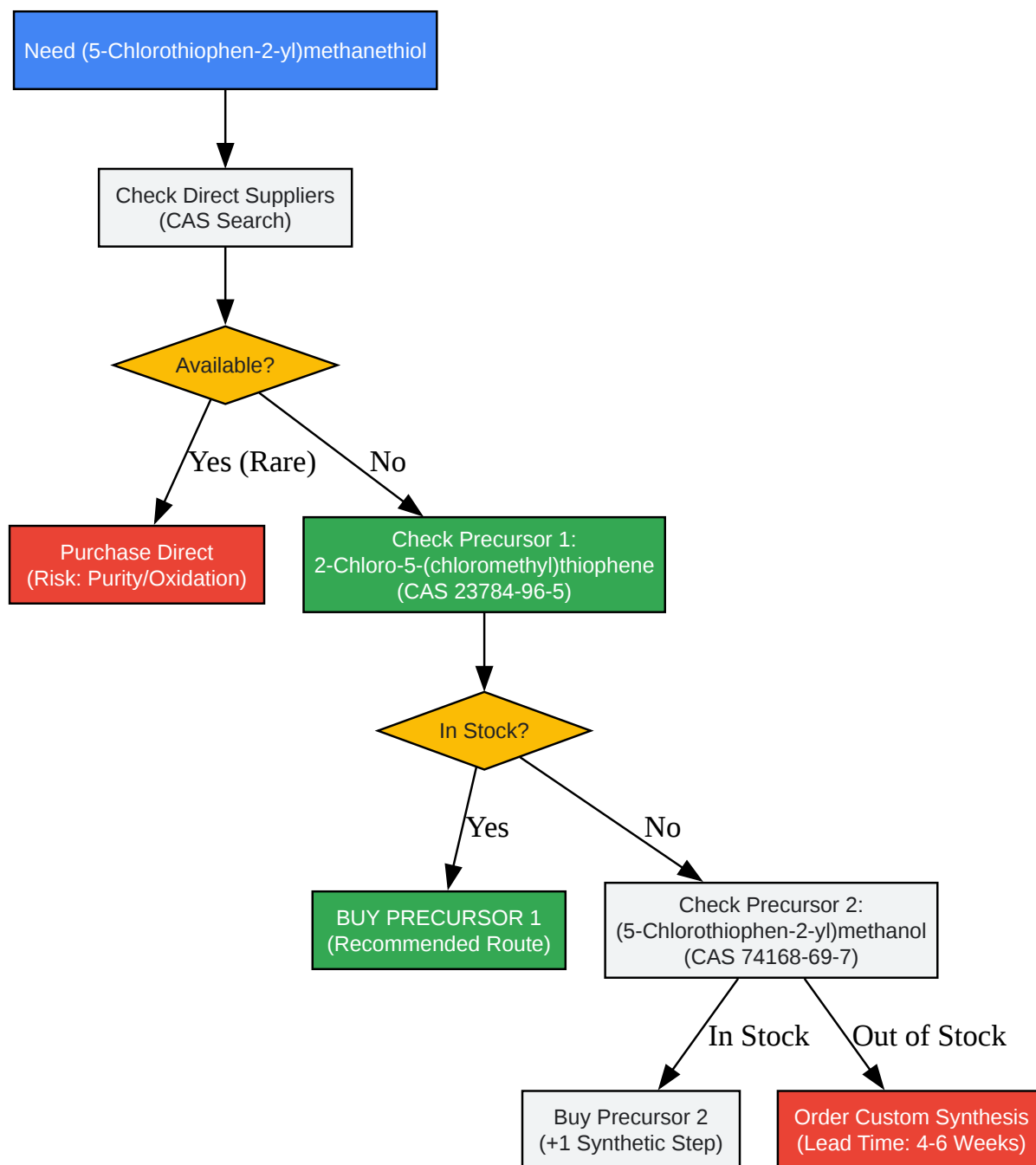
150 USD for 5 grams.

Secondary Precursor: (5-Chlorothiophen-2-yl)methanol (CAS 74168-69-7)

- Use Case: If the chloride is out of stock, buy the alcohol.
- Conversion: Requires an extra step (chlorination via SOCl_2 or mesylation via MsCl).
- Suppliers: Enamine, Combi-Blocks, BLD Pharm.

Procurement Decision Logic

The following diagram illustrates the recommended decision pathway for acquiring the target.



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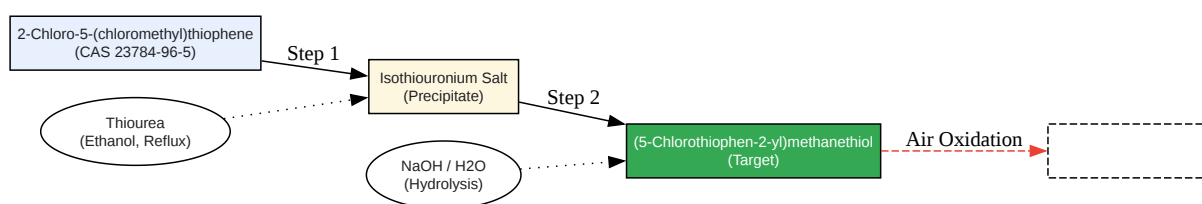
Figure 1: Procurement decision tree prioritizing the commercially available chloride precursor (CAS 23784-96-5) to minimize cost and lead time.

Technical Protocol: Synthesis from Precursor

Since the target is likely to be synthesized in-house, the following protocol provides a high-yield, self-validating method.

Reaction Pathway

The most reliable method converts the alkyl chloride to a thiol using Thiourea, followed by alkaline hydrolysis. This avoids the formation of symmetric sulfides (R-S-R) common with direct NaSH substitution.



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Figure 2: Two-step synthesis via isothiuronium salt to ensure high selectivity and prevent sulfide formation.

Step-by-Step Protocol

Step 1: Formation of Isothiouonium Salt

- Dissolve: 1.0 eq of 2-Chloro-5-(chloromethyl)thiophene (CAS 23784-96-5) in absolute ethanol (5 mL/mmol).
- Add: 1.1 eq of Thiourea.
- Reflux: Heat to reflux for 2–4 hours. Monitor via TLC (starting material disappearance).
- Isolate: Cool to room temperature. The isothiuronium hydrochloride salt often precipitates. If not, concentrate under vacuum.
 - Checkpoint: A white/off-white solid indicates successful salt formation.

Step 2: Hydrolysis to Thiol

- Suspend: Suspend the salt in water (or 1:1 water/ethanol).
- Basify: Add 10% NaOH solution (2.5 eq) under nitrogen atmosphere (Crucial to prevent oxidation).
- Reflux: Heat at 60–80°C for 1–2 hours.
- Workup:
 - Cool to room temperature.^{[4][5]}
 - Acidify carefully with dilute HCl (to pH ~4-5).
 - Extract immediately with Dichloromethane (DCM).
 - Wash organic layer with brine, dry over Na₂SO₄.
- Purification: Concentrate in vacuo. If necessary, purify via Kugelrohr distillation or rapid column chromatography (silica gel, Hexanes/EtOAc).

Quality Control & Handling

- Odor Warning: Like all low-molecular-weight thiols, this compound will have a potent, skunky odor. Work strictly in a fume hood.
- Storage: Store under inert gas (Argon/Nitrogen) at -20°C.
- Validation:
 - ¹H NMR (CDCl₃): Look for the diagnostic doublet for -CH₂- (~3.8-4.0 ppm) and a triplet for -SH (~1.8-2.0 ppm). The coupling confirms the thiol structure.
 - Disulfide Check: A singlet at ~4.2 ppm (shifted downfield) indicates the disulfide dimer (oxidation product).

References

- PubChem.Compound Summary: (5-Chlorothiophen-2-yl)methanol (CAS 74168-69-7). Available at: [\[Link\]](#)

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Sources

- 1. (5-Chlorofuran-2-yl)methanethiol|High-Purity Reference Standard [[benchchem.com](#)]
- 2. 2-Chloro-5-(chloromethyl)thiophene [[acrospharma.co.kr](#)]
- 3. chemscene.com [[chemscene.com](#)]
- 4. (5-chlorothiophen-2-yl)methanol | 74168-69-7 [[sigmaaldrich.com](#)]
- 5. (5-chlorothiophen-2-yl)methanamine | 214759-22-5 [[sigmaaldrich.com](#)]
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